

(Rac)-SAR131675: A Deep Dive into Its Downstream Signaling Pathways

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Compound of Interest

Compound Name: (Rac)-SAR131675

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

(Rac)-SAR131675, a potent and highly selective ATP-competitive inhibitor of Vascular Endothelial Growth Factor Receptor 3 (VEGFR-3), has emerged as a significant tool in cancer research and drug development.[1][2][3][4] Its ability to modulate lymphangiogenesis and tumor microenvironment has garnered considerable interest. This technical guide provides a comprehensive overview of the core downstream signaling pathways affected by SAR131675, supported by quantitative data, detailed experimental protocols, and visual diagrams to facilitate a deeper understanding of its mechanism of action.

Core Mechanism of Action: Inhibition of VEGFR-3

SAR131675 exerts its primary effect by targeting the tyrosine kinase activity of VEGFR-3. Upon binding of its cognate ligands, VEGF-C or VEGF-D, VEGFR-3 undergoes dimerization and autophosphorylation, initiating a cascade of intracellular signaling events. SAR131675 competitively binds to the ATP-binding pocket of the VEGFR-3 kinase domain, thereby preventing its autophosphorylation and subsequent activation.[5] This blockade is the critical first step in the downstream effects observed with this inhibitor.

Quantitative Data Summary

The following tables summarize the key quantitative data reported for **(Rac)-SAR131675**, highlighting its potency and selectivity.

Table 1: In Vitro Inhibitory Activity of SAR131675[2][3][5]

Target	Assay Type	IC50 (nM)	Ki (nM)
Human Recombinant VEGFR-3	Cell-free kinase assay	23	12
VEGFR-3 Autophosphorylation	HEK cell-based assay	45	-
VEGFR-2	Cell-free kinase assay	230	-
VEGFR-1	Cell-free kinase assay	>3000	-
VEGFC-induced Lymphatic Cell Survival	Cell-based assay	14	-
VEGFD-induced Lymphatic Cell Survival	Cell-based assay	17	-
VEGFC-induced Erk Phosphorylation	Cell-based assay	~30	-
VEGFA-induced VEGFR-2 Phosphorylation	Cell-based assay	239	-

Table 2: Cellular Effects of SAR131675[5][6]

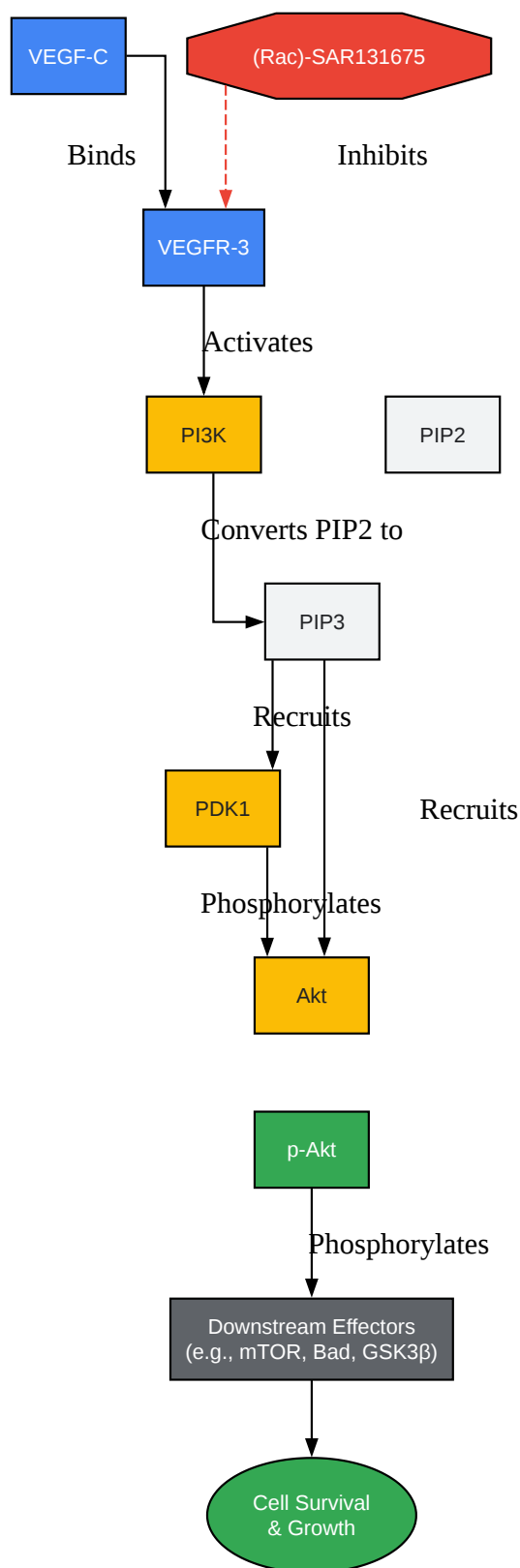
Cell Type	Effect	IC50 (nM)
Human Lymphatic Endothelial Cells	Inhibition of VEGFC-induced survival	14
Human Lymphatic Endothelial Cells	Inhibition of VEGFD-induced survival	17
Human Microvascular Endothelial Cells	Inhibition of VEGFC-induced migration	<30
Ovarian Cancer Cells (OVCAR3, SKOV3)	Inhibition of VEGF-CS-mediated proliferation	Dose-dependent
Ovarian Cancer Cells (OVCAR3, SKOV3)	Inhibition of VEGF-CS-mediated migration	Dose-dependent

Downstream Signaling Pathways Modulated by SAR131675

The inhibition of VEGFR-3 autophosphorylation by SAR131675 leads to the suppression of two major downstream signaling cascades: the PI3K/Akt pathway and the MAPK/ERK pathway. These pathways are crucial for cell survival, proliferation, and migration.

The PI3K/Akt Signaling Pathway

The Phosphoinositide 3-kinase (PI3K)/Akt signaling pathway is a critical mediator of cell survival and growth. Upon VEGFR-3 activation, PI3K is recruited to the plasma membrane and activated, leading to the phosphorylation and activation of Akt. Activated Akt, in turn, phosphorylates a variety of downstream targets that promote cell survival and inhibit apoptosis. Recent studies have demonstrated that SAR131675 effectively suppresses the VEGF-C-induced phosphorylation of Akt in ovarian cancer cells, indicating that its mechanism of action involves the blockade of this pro-survival pathway.[\[6\]](#)[\[7\]](#)

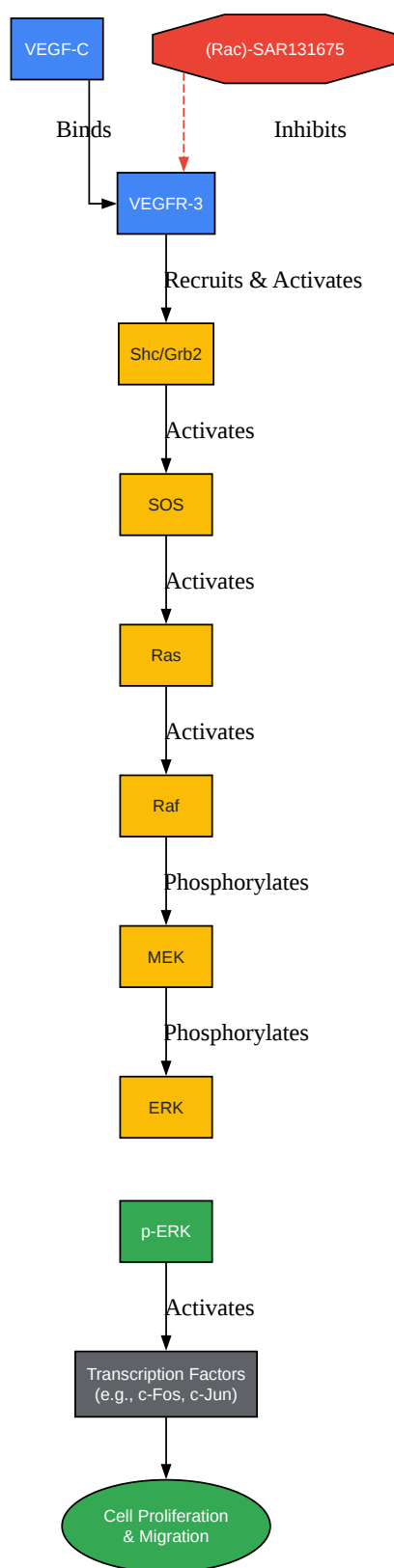


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Caption: Inhibition of the PI3K/Akt pathway by SAR131675.

The MAPK/ERK Signaling Pathway

The Mitogen-Activated Protein Kinase (MAPK)/Extracellular signal-Regulated Kinase (ERK) pathway is centrally involved in regulating cell proliferation, differentiation, and migration. Activation of VEGFR-3 leads to the recruitment of adaptor proteins like Shc and Grb2, which in turn activate the Ras-Raf-MEK-ERK signaling cascade. The terminal kinase, ERK, translocates to the nucleus to regulate gene expression. It has been clearly demonstrated that SAR131675 significantly and dose-dependently inhibits VEGFC-induced Erk phosphorylation.[8][9] This inhibition is a key mechanism through which SAR131675 exerts its anti-proliferative and anti-migratory effects.



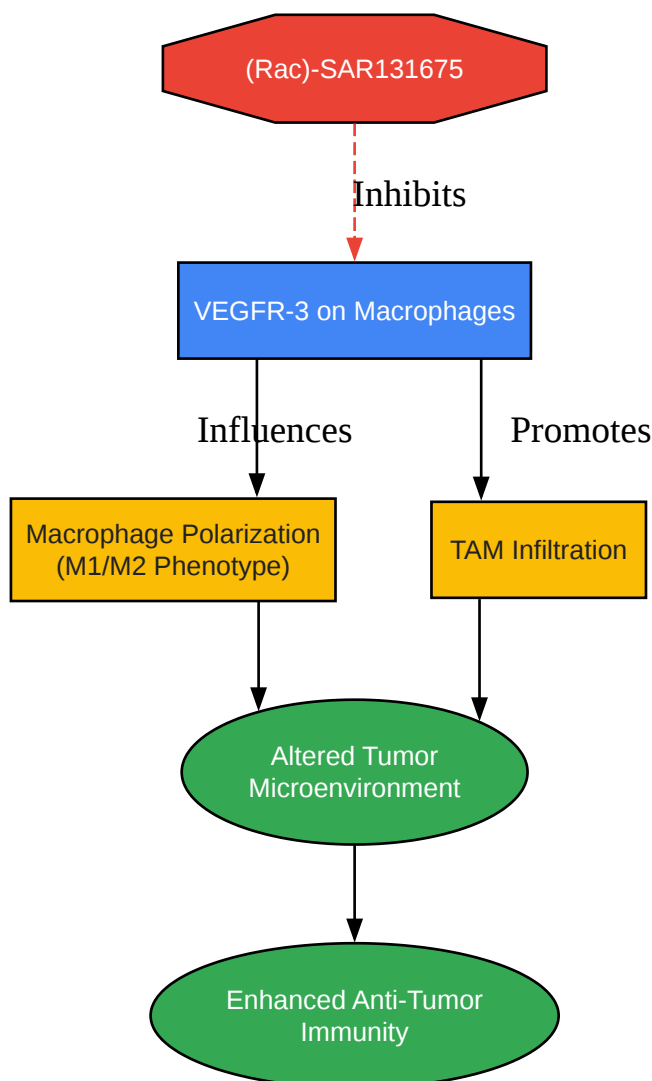
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Caption: Inhibition of the MAPK/ERK pathway by SAR131675.

Modulation of the Tumor Microenvironment

Beyond its direct effects on lymphatic endothelial cells, SAR131675 also influences the tumor microenvironment by modulating the function of immune cells, particularly tumor-associated macrophages (TAMs) and myeloid-derived suppressor cells (MDSCs).

VEGFR-3 is expressed on a subset of macrophages and its signaling can influence their polarization and recruitment. Specifically, VEGFR-3 signaling has been implicated in promoting a pro-inflammatory M1 macrophage phenotype in some contexts, while in others it may contribute to an M2-like, pro-tumoral phenotype.[4][10] By inhibiting VEGFR-3, SAR131675 can reduce the infiltration of TAMs into the tumor, thereby altering the immune landscape and potentially enhancing anti-tumor immunity.[8]



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Caption: Immunomodulatory effects of SAR131675.

Experimental Protocols

Detailed methodologies for key experiments cited in the literature are provided below.

In Vitro VEGFR Kinase Assay

This assay measures the ability of a compound to inhibit the phosphorylation of a substrate by a VEGFR enzyme.

- Materials: Recombinant human VEGFR-3 enzyme, kinase assay buffer, ATP, a suitable substrate (e.g., poly(Glu, Tyr) 4:1), test compound (SAR131675), 96-well plates, and a detection reagent (e.g., Kinase-Glo®).
- Procedure:
 - Prepare a master mix containing the kinase assay buffer, ATP, and substrate.
 - Dispense the master mix into the wells of a 96-well plate.
 - Add the test compound at various concentrations to the designated wells. Control wells should contain the vehicle (e.g., DMSO).
 - Initiate the kinase reaction by adding the diluted VEGFR-3 enzyme to each well.
 - Incubate the plate at 30°C for a specified time (e.g., 60 minutes).
 - Stop the reaction and measure the kinase activity using a suitable detection method, such as luminescence.
 - Calculate the percentage of inhibition for each concentration of the test compound and determine the IC₅₀ value.^[11]



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Caption: Workflow for an in vitro VEGFR kinase assay.

VEGFC-Induced Cell Proliferation Assay

This assay assesses the effect of a compound on the proliferation of cells in response to VEGF-C stimulation.

- Materials: Human lymphatic endothelial cells (or other relevant cell lines), cell culture medium, fetal bovine serum (FBS), VEGF-C, test compound (SAR131675), 96-well plates, and a cell proliferation detection reagent (e.g., CellTiter-Glo® or crystal violet).
- Procedure:
 - Seed cells in a 96-well plate and allow them to attach overnight.
 - Starve the cells in a low-serum medium for several hours.
 - Treat the cells with various concentrations of the test compound in the presence of a stimulating concentration of VEGF-C.
 - Include control wells with cells and VEGF-C only (positive control) and cells in low-serum medium only (negative control).
 - Incubate the plate for a specified period (e.g., 48-72 hours).
 - Measure cell proliferation using a suitable detection method.
 - Calculate the percentage of proliferation inhibition relative to the positive control and determine the IC50 value.[\[12\]](#)[\[13\]](#)

Western Blot Analysis of Protein Phosphorylation

This technique is used to detect and quantify the phosphorylation status of specific proteins within a signaling pathway.

- Materials: Cell lysates, lysis buffer containing phosphatase and protease inhibitors, SDS-PAGE gels, transfer apparatus, PVDF or nitrocellulose membranes, blocking buffer (e.g.,

BSA in TBST), primary antibodies (specific for the phosphorylated and total forms of the protein of interest), HRP-conjugated secondary antibodies, and a chemiluminescent substrate.

- Procedure:
 - Lyse cells and quantify protein concentration.
 - Separate proteins by SDS-PAGE and transfer them to a membrane.
 - Block the membrane to prevent non-specific antibody binding.
 - Incubate the membrane with a primary antibody specific for the phosphorylated protein.
 - Wash the membrane and then incubate with an HRP-conjugated secondary antibody.
 - Detect the signal using a chemiluminescent substrate and an imaging system.
 - Strip the membrane and re-probe with an antibody for the total protein to normalize for loading differences.[2][3][14]

Conclusion

(Rac)-SAR131675 is a potent and selective inhibitor of VEGFR-3 that effectively blocks its downstream signaling through the PI3K/Akt and MAPK/ERK pathways. This inhibition leads to reduced cell survival, proliferation, and migration of lymphatic endothelial cells. Furthermore, SAR131675 demonstrates the ability to modulate the tumor microenvironment by affecting the function of immune cells such as TAMs. The detailed understanding of these signaling pathways and the availability of robust experimental protocols are crucial for the continued investigation and potential clinical development of SAR131675 and other VEGFR-3 targeted therapies.

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